

safe handling and disposal of 2,5-dimethoxytetrahydrofuran

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Compound of Interest

Compound Name: 2,5-Dimethoxytetrahydrofuran

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Technical Support Center: 2,5-Dimethoxytetrahydrofuran

This technical support center provides guidance for researchers, scientists, and drug development professionals on the safe handling and disposal of **2,5-dimethoxytetrahydrofuran**.

Frequently Asked Questions (FAQs)

Q1: What are the primary hazards associated with **2,5-dimethoxytetrahydrofuran**?

A1: **2,5-Dimethoxytetrahydrofuran** is a flammable liquid and vapor that can cause serious eye irritation and is toxic if inhaled.[1][2] It may also cause skin and respiratory irritation.[3][4] Long-term exposure may have cumulative health effects, and there is limited evidence of a carcinogenic effect.[3] It is crucial to handle this chemical with appropriate safety precautions. One of the significant risks is the potential for the formation of explosive peroxides, especially when it is in long-standing contact with air and light.[3]

Q2: What are the proper storage conditions for **2,5-dimethoxytetrahydrofuran**?

A2: Store in original, tightly closed containers in a cool, dry, and well-ventilated area designated for flammable liquids.[2][3][4] The storage area should be away from incompatible materials such as acids and bases, as well as sources of ignition like heat, sparks, and open flames.[2]

[3][4] It is recommended to use non-sparking ventilation systems and explosion-proof equipment.[3][4] Unopened containers can be stored for up to 18 months, while opened containers should not be stored for more than 12 months.[3] Always record the date of receipt and opening on the container.[3]

Q3: What personal protective equipment (PPE) is required when working with this chemical?

A3: A comprehensive range of PPE is necessary for handling **2,5-dimethoxytetrahydrofuran** safely. This includes:

- Eye/Face Protection: Tightly fitting safety goggles or a face shield.[1][2][5]
- Skin Protection: Chemical-resistant gloves (e.g., PVC), flame-retardant and impervious clothing, and safety footwear.[1][4][5]
- Respiratory Protection: If exposure limits are exceeded or ventilation is inadequate, a full-face respirator with an appropriate filter (Type A-P or equivalent) is required.[1][3]
- Always work in a well-ventilated area, preferably under a chemical fume hood.[2]

Q4: How should I dispose of **2,5-dimethoxytetrahydrofuran** waste?

A4: **2,5-Dimethoxytetrahydrofuran** and its container must be disposed of as hazardous waste in accordance with local, state, and federal regulations.[3] It is recommended to use a licensed professional waste disposal service.[5] One disposal method is to burn the chemical in a chemical incinerator equipped with an afterburner and scrubber.[5] Do not dispose of it down the drain.

Troubleshooting Guides

Scenario 1: Accidental Spill

- Immediate Action: Evacuate the area and remove all sources of ignition.[2][3]
- Ventilation: Ensure the area is well-ventilated.
- Personal Protection: Wear appropriate PPE, including respiratory protection, chemical-resistant gloves, and eye protection.[3]

- Containment: For small spills, contain and absorb the liquid with an inert material like vermiculite, sand, or earth.[3]
- Cleanup: Collect the absorbed material and residues into a labeled, sealable container for hazardous waste disposal.[3] Use non-sparking tools for cleanup.[2][4]
- Decontamination: Wash the spill area thoroughly.

Scenario 2: Eye or Skin Contact

- Eye Contact: Immediately flush the eyes with plenty of fresh, running water for at least 15 minutes, holding the eyelids open.[1][2] Remove contact lenses if present and easy to do so.[1] Seek immediate medical attention.[2]
- Skin Contact: Immediately remove all contaminated clothing.[1] Wash the affected skin area with soap and plenty of water.[1] If irritation persists, seek medical advice.[4]

Scenario 3: Inhalation

- Immediate Action: Move the affected person to fresh air and keep them comfortable for breathing.[1]
- Medical Assistance: If breathing is difficult or the person is not breathing, provide artificial respiration (do not use mouth-to-mouth) and seek immediate emergency medical help.[1][2]

Data Presentation

Property	Value
Synonyms	Tetrahydro-2,5-dimethoxyfuran
CAS Number	696-59-3
Molecular Formula	C6H12O3
Molecular Weight	132.16 g/mol
Appearance	Colorless liquid
Boiling Point	145-147 °C
Melting Point	-45 °C
Flash Point	38 °C (100.4 °F) - closed cup
Density	1.02 g/mL at 25 °C
Solubility in Water	350 g/L at 20 °C
Hazard Classifications	Flammable Liquid (Category 3), Acute Toxicity (Inhalation, Category 3), Serious Eye Irritation (Category 2), Skin Irritation (Category 2)

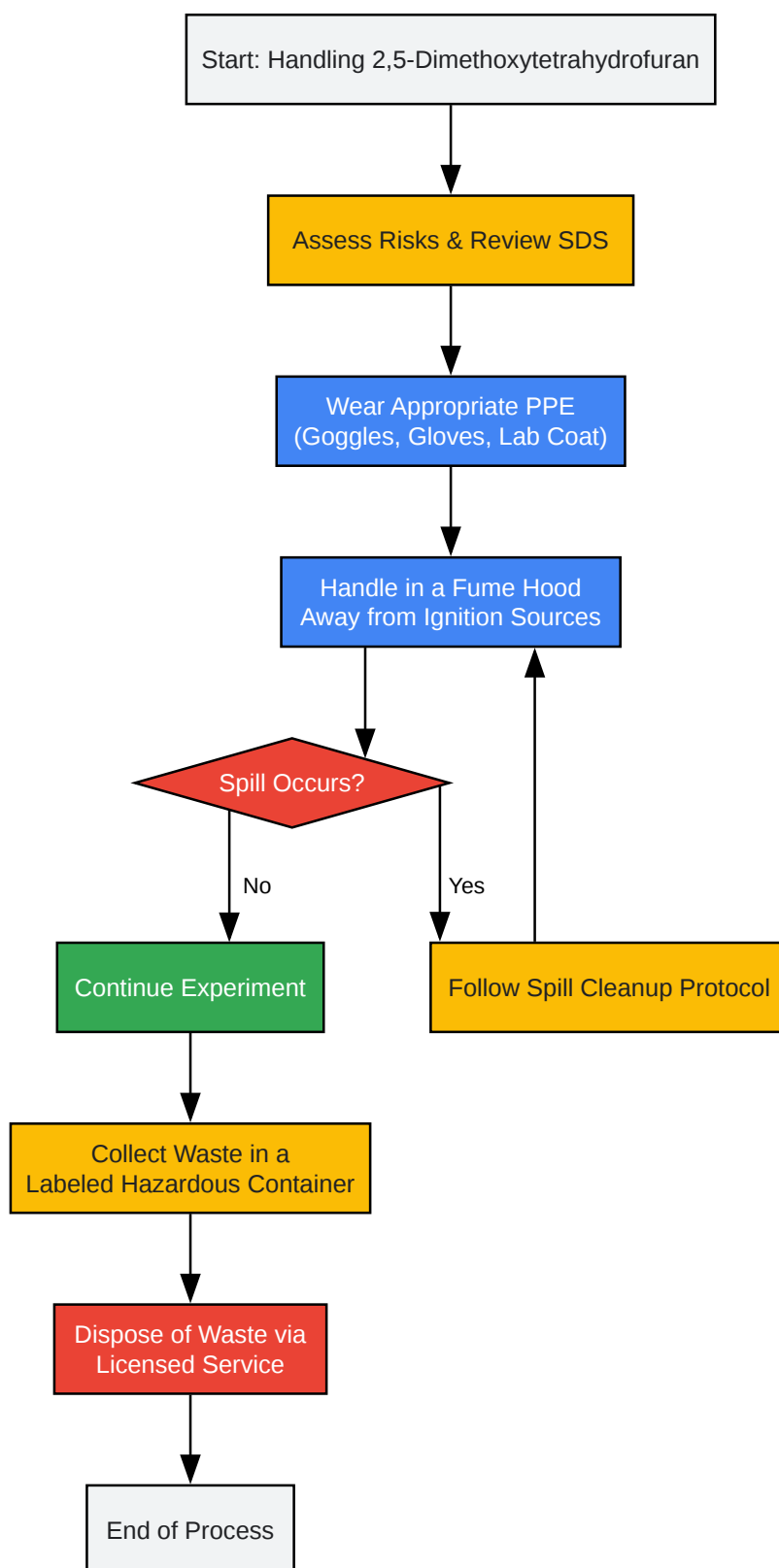
Experimental Protocols

Standard Operating Procedure for Handling 2,5-Dimethoxytetrahydrofuran

- Preparation:
 - Ensure a chemical fume hood is operational.
 - Gather all necessary PPE: safety goggles, face shield, chemical-resistant gloves, and a lab coat.
 - Have spill cleanup materials readily available.
 - Ensure eyewash stations and safety showers are accessible.[\[4\]](#)
- Handling:

- Ground and bond all containers and receiving equipment to prevent static discharge.[1]
- Use only non-sparking tools.[1]
- Avoid breathing vapors or mist.[2]
- Keep the container tightly closed when not in use.[2]
- Avoid contact with skin, eyes, and clothing.[2]
- Waste Disposal:
 - Collect all waste containing **2,5-dimethoxytetrahydrofuran** in a designated, labeled hazardous waste container.
 - Follow institutional and regulatory guidelines for hazardous waste disposal.[3]

Visualizations



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Caption: Workflow for the safe handling and disposal of **2,5-dimethoxytetrahydrofuran**.

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